

# Handling and storage precautions for 1-Methyl-2-pyridone

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## Compound of Interest

Compound Name: **1-Methyl-2-pyridone**

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## Technical Support Center: 1-Methyl-2-pyridone

This guide provides essential information on the safe handling and storage of **1-Methyl-2-pyridone** for researchers, scientists, and professionals in drug development.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **1-Methyl-2-pyridone**?

**A1:** **1-Methyl-2-pyridone** is considered a hazardous substance.<sup>[1]</sup> It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory tract irritation.<sup>[1][2][3][4][5]</sup> In some individuals, it can cause inflammation of the skin upon contact and may worsen pre-existing dermatitis.<sup>[1]</sup>

**Q2:** What personal protective equipment (PPE) should I wear when handling **1-Methyl-2-pyridone**?

**A2:** To minimize exposure, it is crucial to wear appropriate PPE. This includes:

- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles are necessary.<sup>[1][2][3]</sup>
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.<sup>[2]</sup> <sup>[3]</sup> A PVC apron may also be used.<sup>[1]</sup>

- Respiratory Protection: If working with powders, crystals, or in a poorly ventilated area, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1][2][3]

Q3: What should I do in case of accidental contact or exposure?

A3: Immediate action is critical. Follow these first-aid measures:

- Eye Contact: Immediately flush the eyes with plenty of fresh, running water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Seek medical attention. [1][2][3][6]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush the skin and hair with running water and soap, if available, for at least 15 minutes. Seek medical attention. [1][2][3][6]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (oxygen is preferable to mouth-to-mouth resuscitation). Seek medical attention.[1][2][3]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][3]

Q4: How should I properly store **1-Methyl-2-pyridone**?

A4: Store **1-Methyl-2-pyridone** in a tightly closed, original container.[1][2][6] The storage area should be cool, dry, and well-ventilated.[2][6][7] Keep it away from incompatible substances.[2][6]

Q5: What substances are incompatible with **1-Methyl-2-pyridone**?

A5: Avoid contact with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[1][2] Contamination with oxidizing agents like nitrates and chlorine bleaches can pose an ignition risk.[1]

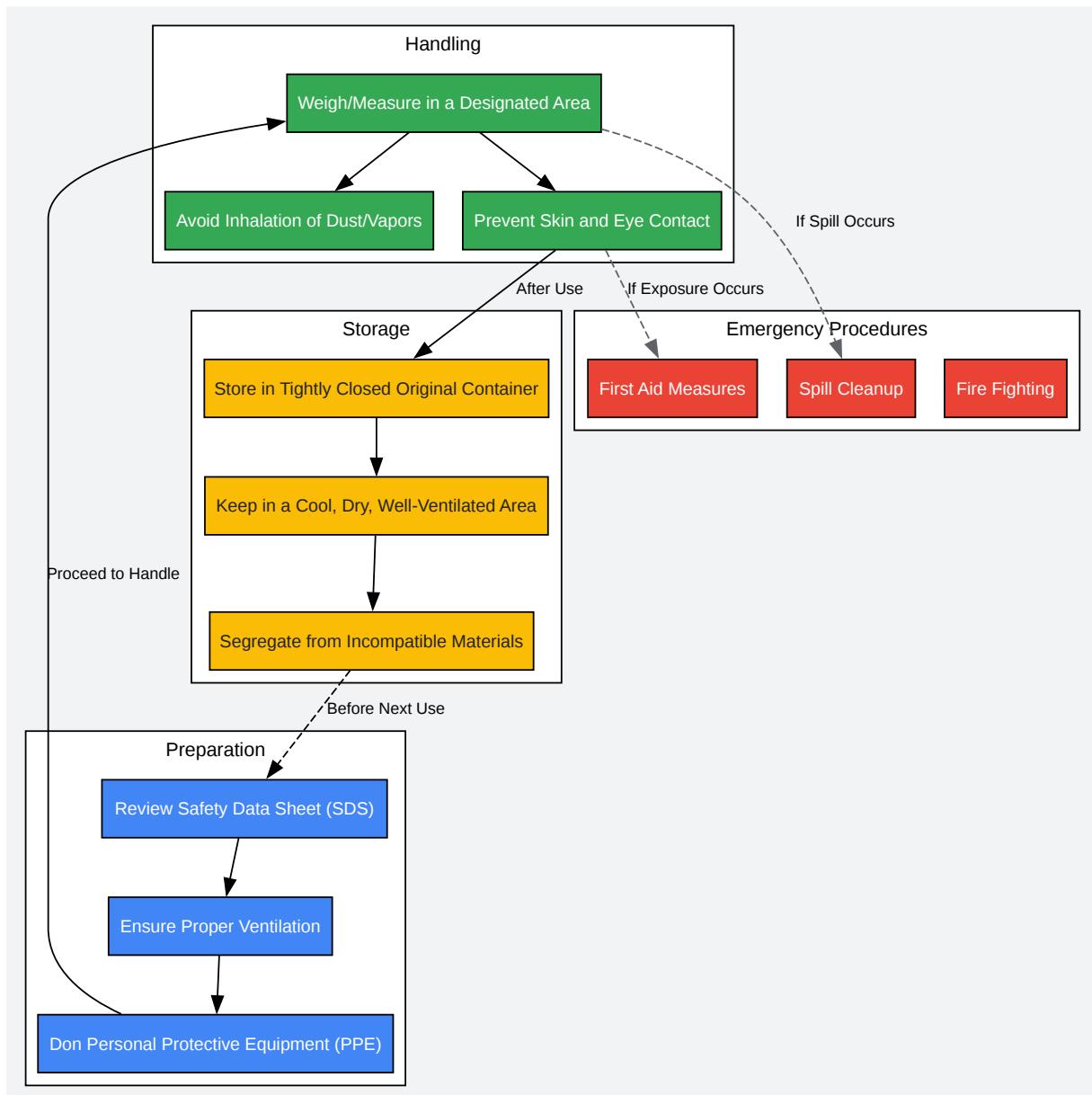
Q6: What is the correct procedure for cleaning up a spill of **1-Methyl-2-pyridone**?

A6: For minor spills, remove all ignition sources.[\[1\]](#) Use dry clean-up procedures and avoid generating dust.[\[1\]](#) For major spills, alert personnel in the area and emergency responders.[\[1\]](#) In either case, wear appropriate PPE. The spilled material should be swept up or absorbed and placed into a suitable, clean, dry, and labeled container for disposal.[\[2\]](#)

## Quantitative Data Summary

Property	Value
Molecular Formula	C6H7NO
Molecular Weight	109.13 g/mol <a href="#">[1]</a>
Melting Point	30.00 - 32.00 °C (86 - 90 °F) <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	250 °C @ 740.00 mmHg (482 °F) <a href="#">[1]</a> <a href="#">[2]</a>
Specific Gravity	1.112 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	>110 °C (>230 °F) <a href="#">[1]</a>
Solubility in Water	Partly miscible <a href="#">[1]</a>

## Logical Workflow for Handling and Storage

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Caption: Workflow for the safe handling and storage of **1-Methyl-2-pyridone**.

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